

safety and handling precautions for 2-Fluoro-4nitrophenol

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An In-depth Technical Guide to the Safe Handling of 2-Fluoro-4-nitrophenol

This guide provides comprehensive safety and handling information for **2-Fluoro-4- nitrophenol**, intended for researchers, scientists, and professionals in drug development. It outlines the material's hazards, proper handling and storage procedures, emergency response, and detailed experimental protocols for safety assessment.

Chemical and Physical Properties

2-Fluoro-4-nitrophenol is a fluorinated aromatic compound. Its key properties are summarized below.

Property	Value	Reference
CAS Number	403-19-0	
Molecular Formula	FC ₆ H ₃ (NO ₂)OH	
Molecular Weight	157.10 g/mol	
Appearance	White to light yellow powder/crystal	
Melting Point	120-122 °C	



Hazard Identification and Classification

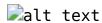
2-Fluoro-4-nitrophenol is classified as a hazardous substance. The GHS classification is provided below, outlining its primary health risks.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation

(Source:[1])

Signal Word: Warning[1]

Hazard Pictograms:



Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize risks associated with **2-Fluoro-4-nitrophenol**.

Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.[1]
- Avoid the formation of dust and aerosols.[1]



- Use non-sparking tools to prevent ignition.[1]
- Avoid contact with skin, eyes, and clothing.[1]
- Do not eat, drink, or smoke in handling areas.
- Wash hands thoroughly after handling.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1]
- Keep away from incompatible materials such as strong oxidizing agents.
- Store locked up.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **2-Fluoro-4-nitrophenol**:

Protection Type	Specification
Eye/Face Protection	Tightly fitting safety goggles or a face shield.[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. For larger quantities or risk of splashing, impervious clothing is recommended.
Respiratory Protection	If dust or aerosols are generated, use a NIOSH- approved particulate respirator (e.g., N95) or a higher level of respiratory protection as needed.

First Aid Measures

In case of exposure, follow these first aid procedures immediately.



Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

Emergency Procedures for Spills

In the event of a spill, follow these procedures to mitigate the hazard.

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from spreading and entering drains.
- Absorb: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.
- Decontaminate: Clean the spill area thoroughly with a suitable decontaminant.



 Dispose: Dispose of the waste material in accordance with local, state, and federal regulations.

Experimental Protocols for Safety Assessment

The following are summaries of standard OECD guidelines for assessing the skin and eye irritation potential of a chemical like **2-Fluoro-4-nitrophenol**.

OECD Guideline 404: Acute Dermal Irritation/Corrosion

Objective: To determine the potential of a substance to cause irreversible (corrosion) or reversible (irritation) inflammatory changes to the skin.[2][3][4][5]

Methodology:

- Animal Model: The albino rabbit is the preferred species.[2][3]
- Test Substance Application: A single dose of 0.5 g of the solid test substance is applied to a small area of clipped skin (approximately 6 cm²).[2] The substance is moistened with a small amount of water or a suitable vehicle to ensure good skin contact. The site is then covered with a gauze patch and secured with tape.
- Exposure Duration: The standard exposure period is 4 hours.[2]
- Observation: After the exposure period, the patch is removed, and the skin is wiped to remove any residual test substance.[2] The skin is then examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after removal.[2] Observations may continue for up to 14 days if the effects are not fully reversed.[2]
- Scoring: The severity of erythema and edema is scored on a scale of 0 (none) to 4 (severe).
 The mean scores for each effect at the specified time points are calculated.
- Classification: The substance is classified as a skin irritant if it produces a mean score of ≥
 2.3 for erythema/eschar or edema in at least 2 of 3 tested animals, or if the effects persist to the end of the 14-day observation period. [2]

OECD Guideline 405: Acute Eye Irritation/Corrosion



Objective: To determine the potential of a substance to produce irritation or corrosion in the eye.[6][7][8]

Methodology:

- Animal Model: The albino rabbit is the recommended species.[7]
- Test Substance Application: A single dose of the test substance (0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal.[7] The other eye remains untreated and serves as a control.[7]
- Procedure: The eyelids are gently held together for about one second after application to prevent loss of the material. The use of topical anesthetics and systemic analgesics is recommended to minimize pain and distress.[7]
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application.[7] The
 degree of eye irritation is evaluated by scoring lesions of the cornea (opacity), iris, and
 conjunctiva (redness and chemosis).
- Scoring: Each of the three tissues is scored separately according to a standardized scale.
- Classification: The scores are evaluated in conjunction with the nature and severity of the lesions and their reversibility. A substance is classified based on the persistence and severity of the ocular responses.

Visualized Workflows Standard Handling Workflow



Preparation Don Appropriate PPE (Goggles, Gloves, Lab Coat) Verify Fume Hood Functionality Gather All Necessary Materials Proceed to Handling Handling Weigh Compound in Fume Hood Transfer to Reaction Vessel After Experiment Cleanup & Disposal Decontaminate Glassware Dispose of Waste in Labeled Container Remove PPE

Standard Handling Workflow for 2-Fluoro-4-nitrophenol

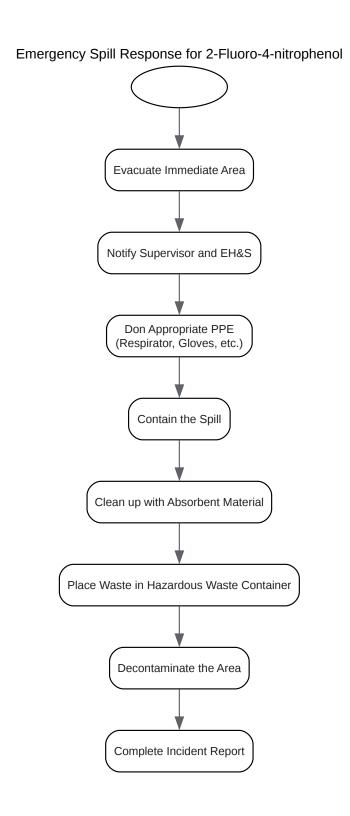
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Wash Hands Thoroughly

Caption: Standard laboratory workflow for handling **2-Fluoro-4-nitrophenol**.



Emergency Spill Response



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Caption: Emergency response workflow for a 2-Fluoro-4-nitrophenol spill.

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